

Commercial Availability and Technical Profile of Morpholino(4-nitrophenyl)methanone

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Compound of Interest

Compound Name:	Morpholino(4-nitrophenyl)methanone
Cat. No.:	B1267317

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and known technical data for **Morpholino(4-nitrophenyl)methanone** (CAS No. 5397-76-2). The information presented is intended to support researchers, scientists, and professionals in the field of drug development in sourcing and utilizing this chemical compound. While publicly available information on specific biological applications and detailed experimental protocols is limited, this guide consolidates the existing data on its chemical properties and commercial sources.

Commercial Availability

Morpholino(4-nitrophenyl)methanone is available from a select number of chemical suppliers. The following table summarizes the available purchasing information. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Purity	Available Quantities	Contact Information
Pure Chemistry Scientific Inc.	95%	Minimum order: 1 Gram	Not readily available
Santa Cruz Biotechnology, Inc.	Research Grade	Inquire with supplier	--INVALID-LINK--
Key Organics	>95%	1 mg, 5 mg, 10 mg, 1 g	--INVALID-LINK--
Laibo Chem	Not specified	1 g	Not readily available

Physicochemical Properties

A summary of the known physical and chemical properties of **Morpholino(4-nitrophenyl)methanone** is provided below. This data is aggregated from various chemical databases and supplier information.

Property	Value	Source
CAS Number	5397-76-2	Santa Cruz Biotechnology, Pure Chemistry Scientific Inc. [1] [2]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₄	Santa Cruz Biotechnology, Pure Chemistry Scientific Inc. [1] [2]
Molecular Weight	236.22 g/mol	Santa Cruz Biotechnology, Pure Chemistry Scientific Inc. [1] [2]
Melting Point	100-103 °C	Pure Chemistry Scientific Inc. [1]
Boiling Point	443.6 °C at 760 mmHg	Pure Chemistry Scientific Inc. [1]
Flash Point	222.1 °C	Pure Chemistry Scientific Inc. [1]
Refractive Index	1.589	Pure Chemistry Scientific Inc. [1]

Experimental Data and Protocols

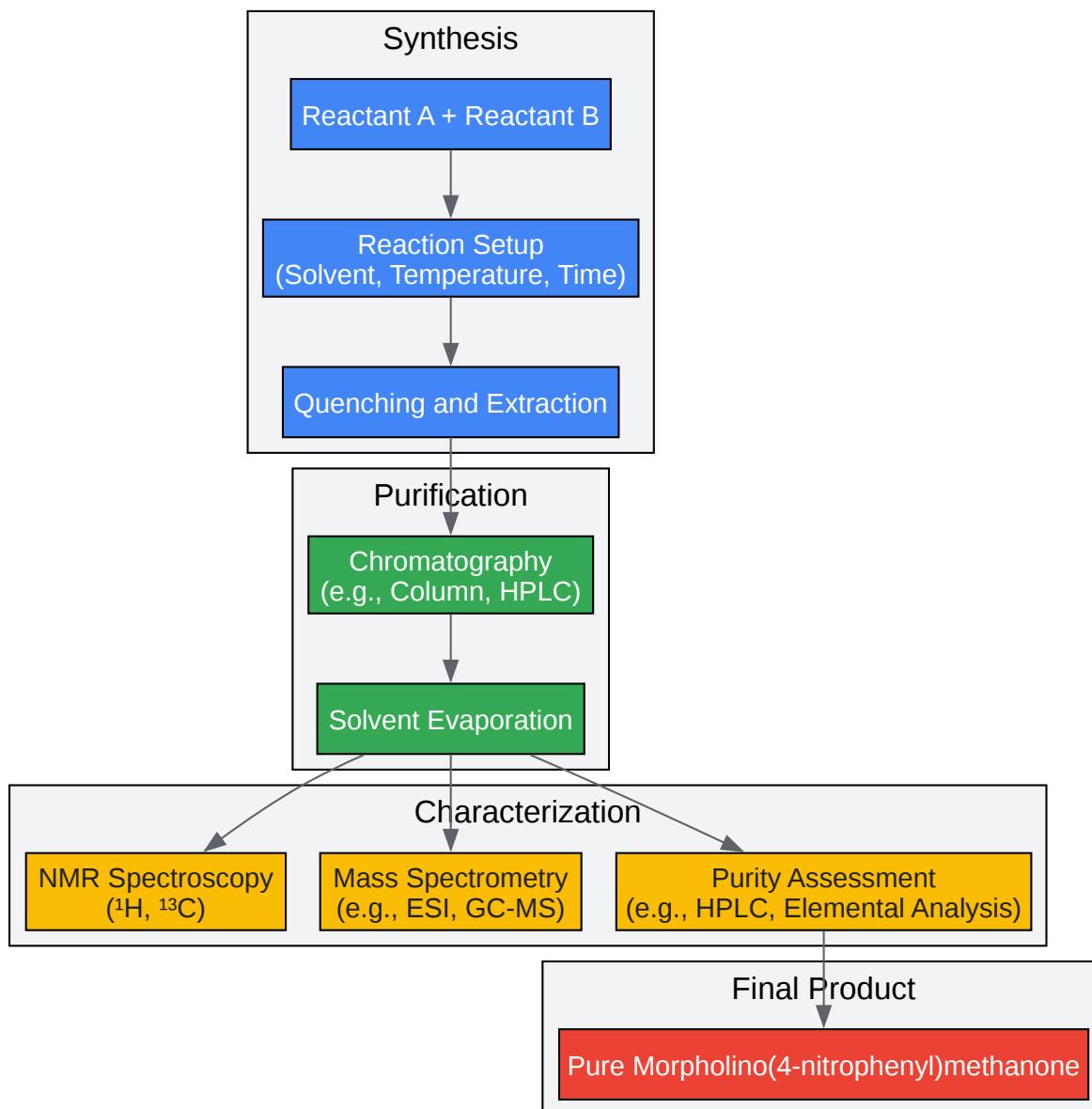
Extensive searches of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis or biological application of **Morpholino(4-nitrophenyl)methanone**. While general methods for the synthesis of related morpholino compounds exist, a protocol tailored to this specific molecule is not publicly available. Similarly, no information was found regarding its involvement in specific signaling pathways or established experimental workflows in a biological context.

General Experimental Workflow

In the absence of specific experimental details for **Morpholino(4-nitrophenyl)methanone**, a generalized workflow for the synthesis, purification, and characterization of a novel chemical

compound is presented below. This serves as a representative illustration of the typical steps involved in chemical research and development.

General Chemical Synthesis and Analysis Workflow



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Caption: A generalized workflow for the synthesis and analysis of a chemical compound.

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References

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